

cedrol natural sources Juniperus species

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Cedrol

CAS No.: 77-53-2

Cat. No.: S523050

Get Quote

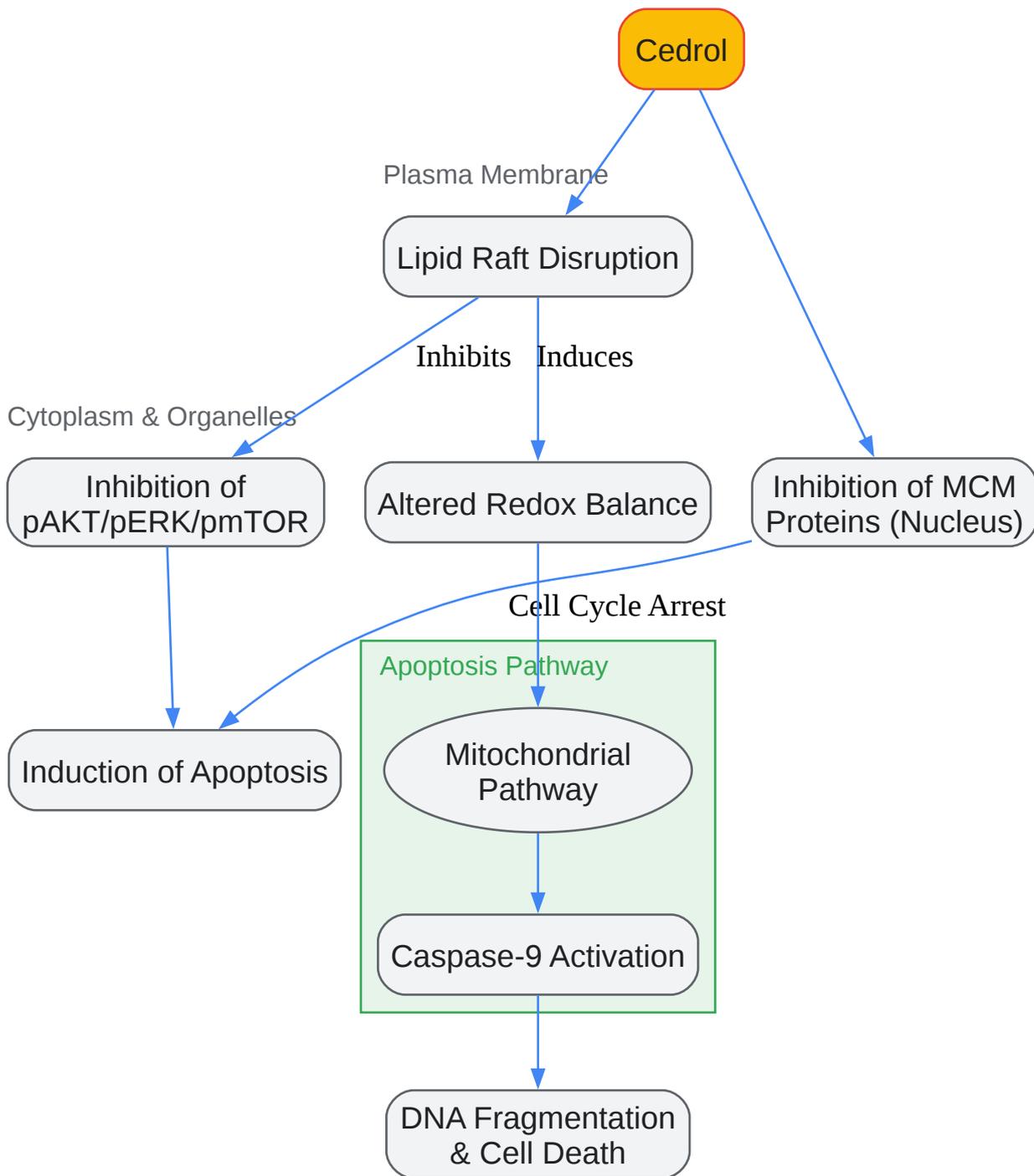
Anticancer Mechanisms of Cedrol

Cedrol inhibits cancer cell growth through several key mechanisms, as outlined in the table below.

Mechanism	Description	Experimental Evidence
Induces Apoptosis	Activates the mitochondrial intrinsic pathway by increasing pro-apoptotic protein BID and inhibiting anti-apoptotic proteins (Bcl-2, Bcl-XL). Activates caspase-9 and causes DNA fragmentation. [1]	Flow cytometry (Annexin V/7-AAD), DNA gel electrophoresis, Western blot for protein levels. [1]
Disrupts Lipid Rafts	Causes redistribution of cholesterol and sphingomyelin from cell membrane lipid rafts. This disrupts pro-survival signaling and increases production of pro-apoptotic ceramides. [1]	Combined treatment with lipid raft-disrupting agent methyl- β -cyclodextrin showed additive effects. [1]
Inhibits Pro-Survival Signaling	Reduces levels of phosphorylated AKT, ERK, and mTOR. Inhibits activity of NF- κ B transcription factor. [1]	Western blot analysis of protein expression and phosphorylation. [1]
Targets DNA Replication	Inhibits Minichromosome Maintenance (MCM) proteins, particularly MCM7, which are	Western blot, <i>in vivo</i> xenograft models, histological analysis of tumor tissues. [2]

Mechanism	Description	Experimental Evidence
	essential for DNA replication and overexpressed in cancer. [2]	
Generates Oxidative Stress	Inhibits membrane-bound NADPH oxidase 2 (Nox2) enzyme activity, altering redox balance in cancer cells. [1]	Specific enzyme activity assays. [1]

The following diagram illustrates the primary anticancer pathways and cellular targets of **cedrol**:



[Click to download full resolution via product page](#)

Overview of **Cedrol's** Anticancer Mechanisms

Experimental Protocols for Key Findings

For researchers looking to replicate or build upon these findings, here are the core methodologies used in the cited studies.

Cell Viability and Apoptosis Assays (In Vitro)

- **Cell Lines:** Human leukemia K562, colon cancer HT-29, lung cancer A549. [1] [2]
- **Viability Assay:** Cells treated with varying concentrations of **cedrol**. Viability measured using water-soluble tetrazolium salt (WST) assay or similar (e.g., MTT). Absorbance read at 450nm. [2]
- **Apoptosis Detection:**
 - **Annexin V/7-AAD Staining:** Cells stained and analyzed by flow cytometry to distinguish early/late apoptosis and necrosis. [1]
 - **DNA Fragmentation:** Extract DNA from treated cells, run on agarose gel to visualize ~200 bp "ladder" pattern. [1]
 - **Cell Cycle Analysis:** Cells fixed, stained with propidium iodide (PI), and analyzed by flow cytometry to determine sub-G1 population (apoptotic cells). [1]
 - **DAPI Staining:** Fluorescent staining of nuclei to observe apoptotic morphology (chromatin condensation). Visualized by fluorescence microscopy. [2]

Analysis of Protein Expression and Signaling Pathways

- **Western Blotting:**
 - **Cell Lysis:** Lyse **cedrol**-treated and control cells in RIPA or Cytoskeletal buffer with protease/phosphatase inhibitors. [2]
 - **Protein Separation & Transfer:** Separate proteins by SDS-PAGE, transfer to nitrocellulose membrane. [2]
 - **Antibody Incubation:** Block membrane, incubate with primary antibodies (e.g., Bcl-2, pAKT, MCM7, caspase-9, PARP), then HRP-conjugated secondary antibodies. [1] [2]
 - **Detection:** Visualize protein bands using enhanced chemiluminescence (ECL) detection system. [2]

In Vivo Anticancer Efficacy

- **Xenograft Model:**
 - **Animal Model:** Athymic BALB/c-nu female mice. [2]
 - **Tumor Implantation:** Subcutaneously inject HT-29 colon cancer cells (5×10^6 cells) into mouse flank. [2]

- **Drug Administration:** When tumors palpable, administer **cedrol** (e.g., 50 mg/kg) intravenously, multiple times per week for 2+ weeks. Use vehicle and standard drug (e.g., adriamycin) controls. [2]
- **Endpoint Analysis:** Measure tumor volume regularly, sacrifice mice, excise and weigh tumors. Process tumor tissue for histology and protein analysis (e.g., MCM7 expression). [2]

Natural Sources & Chemical Profile

Cedrol is a key component of cedarwood oil, primarily obtained from heartwood of trees in *Juniperus* and *Cupressus* genera. [3] [4]

Species	Common Name	Cedrol Content (Typical Range)	Notes / Primary Use
<i>Juniperus ashei</i>	Texas Cedarwood	~19% of oil [4]	Major commercial source ("Texas cedarwood oil"). [3]
<i>Juniperus virginiana</i>	Eastern Redcedar	~15.8% of oil [4]	Major commercial source ("Virginia cedarwood oil"). [3]
<i>Juniperus excelsa</i>	Greek Juniper	29.1% - 32.3% (leaf oil) [5]	Leaf oil; a major constituent. [5]
<i>Juniperus californica</i>	California Juniper	Up to 52% (heartwood oil) [3]	--
<i>Juniperus chinensis</i>	Chinese Juniper	Up to 72.9% (heartwood oil) [3]	Source for anticancer studies. [2]

- **Chemical Data:** **Cedrol** (CAS 77-53-2) is a tricyclic sesquiterpene alcohol with molecular formula $C_{15}H_{26}O$ and molecular weight of 222.37 g/mol. [6] It is soluble in DMSO and ethanol but insoluble in water. [6]

Immunomodulatory and Other Therapeutic Activities

Beyond anticancer effects, **cedrol** exhibits other bioactivities:

- **Immunomodulation:** **Cedrol** and juniper essential oils rich in **cedrol** can **modulate human neutrophil function**. They induce a transient rise in intracellular calcium (Ca^{2+}) but subsequently **desensitize the cells** to further stimulation by chemoattractants (e.g., N-formyl peptide), thereby inhibiting neutrophil chemotaxis. This suggests potential for developing anti-inflammatory agents. [7]
- **Rheumatoid Arthritis (RA) Potential:** **Cedrol** has been identified as a lead compound for developing **JAK3 inhibitors**. Structural derivatives of **cedrol** have been synthesized that show potent and selective inhibition of JAK3 kinase, a key target in RA pathology, presenting a promising avenue for new anti-rheumatic drugs. [8]

Key Takeaways for Researchers

- **Multifaceted Anticancer Action:** **Cedrol's** ability to target multiple hallmarks of cancer (apoptosis evasion, sustained proliferation, genome instability) via lipid raft disruption and MCM protein inhibition makes it a promising candidate for **combination therapies** or as a **chemosensitizer**. [1] [2]
- **Therapeutic Repurposing:** Strong immunomodulatory data and potential in rheumatoid arthritis via JAK3 inhibition suggest **cedrol's** utility could extend beyond oncology. [7] [8]
- **Source Consideration:** Variability in **cedrol** content among *Juniperus* species indicates that selecting the correct source is critical for natural product isolation. *J. excelsa* leaf oil offers a high-**cedrol** alternative to traditional heartwood sources. [5]

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Sesquiterpene Alcohol Cedrol Chemosensitizes Human ... [pmc.ncbi.nlm.nih.gov]
2. Cedrol, a Sesquiterpene Isolated from *Juniperus chinensis* ... [pmc.ncbi.nlm.nih.gov]
3. Investigation of *Juniperus* Species of the United States for ... [juniper.oregonstate.edu]
4. Showing Compound Cedrol (FDB014697) [foodb.ca]
5. Essential Oil Composition and Bioactivity of Two Juniper ... [mdpi.com]
6. Cedrol - Natural Sesquiterpene with Bioactive Properties [apexbt.com]

7. Innate Immunomodulatory Activity of Cedrol, a Component of ... [pmc.ncbi.nlm.nih.gov]

8. Design, synthesis and activity screening of cedrol ... [sciencedirect.com]

To cite this document: Smolecule. [cedrol natural sources Juniperus species]. Smolecule, [2026].

[Online PDF]. Available at: [<https://www.smolecule.com/products/b523050#cedrol-natural-sources-juniperus-species>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com